

Application Notes and Protocols for Western Blot Analysis

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Compound of Interest

Compound Name: CK-119
CAS No.: 197917-10-5
Cat. No.: B1669122

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Important Note on "CK-119" Identification: The designation "CK-119" is ambiguous and can refer to several distinct proteins in a research context. The most common interpretations are Uncoordinated 119 (Unc119), a signaling adapter protein, and Cytokeratin 19 (CK19), a structural intermediate filament protein. It is crucial to verify the specific protein target from your antibody's datasheet to ensure the correct protocol and interpretation of results. This document provides detailed information for both Unc119 and Cytokeratin 19.

Section 1: Uncoordinated 119 (Unc119)

Unc119 is an adapter protein crucial for T-cell activation and the trafficking of lymphocyte-specific protein tyrosine kinase (Lck) via Rab11 endosomes.^[1] It plays a vital role in the formation of the immunological synapse.^[1]

Quantitative Data for Western Blotting of Unc119

Parameter	Recommendation	Source
Antibody Name	Anti-Unc119	[2]
Sample Type	Human primary T cells, Jurkat T cell line	[2]
Lysate Preparation	Standard lysis buffer	[2]
Predicted Molecular Weight	~26 kDa	[3]
Primary Antibody Dilution	Dependent on antibody manufacturer	N/A
Incubation	Overnight at 4°C	[4]
Secondary Antibody	HRP-conjugated anti-species IgG	[5][6]

Experimental Protocol: Western Blotting for Unc119

This protocol provides a general guideline. Optimization may be required based on the specific antibody and experimental setup.

1. Sample Preparation (from cultured T-cells)[7]

- Collect suspension cells (e.g., Jurkat) by centrifugation at 500 x g for 5 minutes.
- Wash the cell pellet twice with ice-cold Phosphate Buffered Saline (PBS).
- Lyse the cells with ice-cold RIPA buffer supplemented with protease and phosphatase inhibitors (1 mL per 1×10^7 cells).
- Incubate on ice for 30 minutes with occasional vortexing.
- Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C to pellet cellular debris.
- Transfer the supernatant to a new tube and determine the protein concentration using a BCA or Bradford assay.
- Add Laemmli sample buffer to the desired amount of protein (typically 20-30 µg) and boil at 95-100°C for 5 minutes.

2. SDS-PAGE and Protein Transfer

- Load the prepared samples onto a 12% or 15% polyacrylamide gel.
- Run the gel until the dye front reaches the bottom.

- Transfer the separated proteins to a PVDF or nitrocellulose membrane. The transfer can be performed using a wet or semi-dry system.

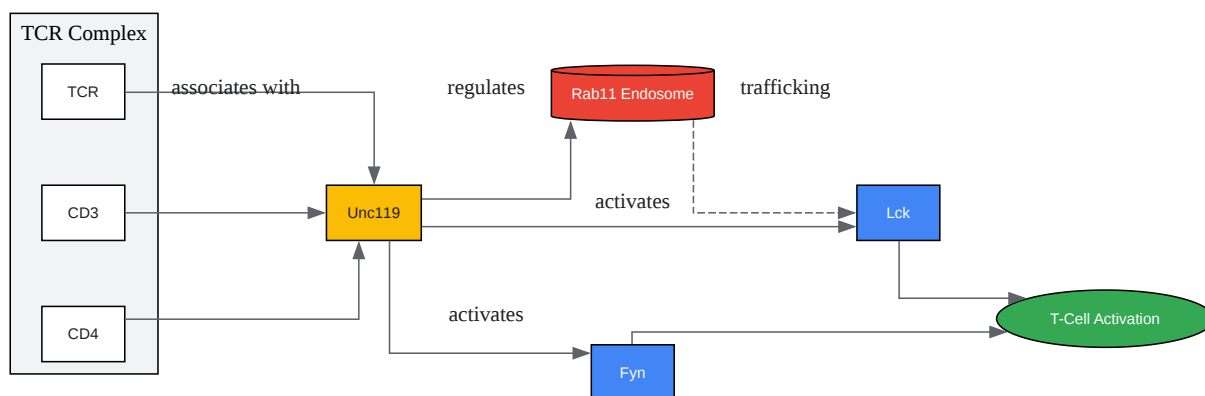
3. Immunoblotting

- Block the membrane with 5% non-fat dry milk or Bovine Serum Albumin (BSA) in Tris-Buffered Saline with 0.1% Tween-20 (TBST) for 1 hour at room temperature.[4]
- Incubate the membrane with the primary anti-Unc119 antibody, diluted in the blocking buffer, overnight at 4°C with gentle agitation.
- Wash the membrane three times for 5-10 minutes each with TBST.
- Incubate with the appropriate HRP-conjugated secondary antibody, diluted in blocking buffer, for 1 hour at room temperature.
- Wash the membrane three times for 10-15 minutes each with TBST.

4. Detection

- Prepare the chemiluminescent substrate (ECL) according to the manufacturer's instructions.
- Incubate the membrane with the ECL substrate for 1-5 minutes.
- Capture the chemiluminescent signal using a CCD camera-based imager or X-ray film.

Signaling Pathway and Workflow Diagrams for Unc119



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Caption: Unc119-mediated T-cell receptor signaling pathway.

Section 2: Cytokeratin 19 (CK19)

Cytokeratin 19 (CK19), also known as Keratin 19 (KRT19), is a 40 kDa intermediate filament protein. It is expressed in various epithelial tissues and is often used as a diagnostic marker for certain types of carcinomas.[8]

Quantitative Data for Western Blotting of CK19

Parameter	Recommendation	Source
Antibody Name	Anti-Cytokeratin 19 (e.g., 10712-1-AP)	[9]
Sample Type	A549 cells, mouse brain tissue, various lysates	[9]
Lysate Preparation	Standard lysis buffer (e.g., RIPA)	[5]
Predicted Molecular Weight	~40 kDa	[8]
Primary Antibody Dilution	1:3000 to 1:80000 (highly dependent on antibody)	[9]
Incubation	1.5 hours at room temperature	[9]
Secondary Antibody	HRP-conjugated anti-species IgG	[6]

Experimental Protocol: Western Blotting for CK19

This protocol is a general guideline. Always refer to the antibody manufacturer's datasheet for specific recommendations.

1. Sample Preparation

- For cultured cells (e.g., A549), wash with ice-cold PBS and lyse using RIPA buffer with protease inhibitors.[5]
- For tissue samples, homogenize the tissue in RIPA buffer on ice.[7]
- Incubate lysates on ice for 30 minutes.
- Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Determine the protein concentration of the supernatant.
- Prepare samples by adding Laemmli buffer and boiling for 5 minutes. A typical protein load is 20-30 µg per lane.

2. SDS-PAGE and Protein Transfer

- Load samples onto a 10% or 12% polyacrylamide gel.
- Perform electrophoresis to separate proteins by size.
- Transfer proteins to a PVDF or nitrocellulose membrane.

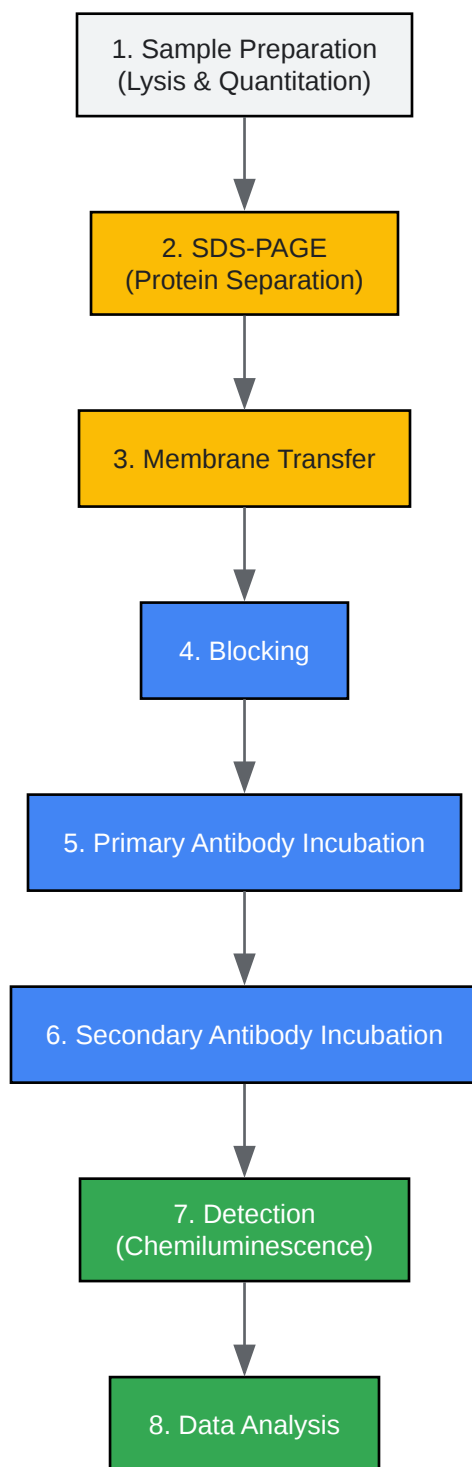
3. Immunoblotting

- Block the membrane with 5% non-fat dry milk in TBST for 1 hour at room temperature.
- Incubate the membrane with the primary anti-CK19 antibody, diluted as recommended (e.g., 1:5000), for 1.5 hours at room temperature or overnight at 4°C.[9]
- Wash the membrane three times for 5-10 minutes each with TBST.
- Incubate with the appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane thoroughly with TBST (3-5 times for 10 minutes each).

4. Detection

- Apply an ECL chemiluminescent substrate to the membrane.
- Image the blot using a digital imager or by exposing it to X-ray film.

Workflow Diagram for Western Blot Analysis



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Caption: General experimental workflow for Western blot analysis.

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